

Chemical Synthesis Pathways for Generating 2-Bromo-2-methylbutanoyl Bromide

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Compound of Interest

Compound Name: 2-Bromo-2-methylbutanoyl
bromide

CAS No.: 106265-07-0

Cat. No.: B011214

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Content Type: In-Depth Technical Guide Target Audience: Researchers, Senior Scientists, and Drug Development Professionals CAS Registry Number: 106265-07-0 (**2-Bromo-2-methylbutanoyl bromide**)[1][2][3][4]

Part 1: Strategic Overview & Retrosynthetic Analysis

2-Bromo-2-methylbutanoyl bromide is a highly specialized

-haloacyl halide used primarily as a sterically hindered electrophile in the synthesis of complex pharmaceutical intermediates and polymer initiators. Its structure features a quaternary

-carbon, imparting significant stability against nucleophilic attack at the carbonyl carbon compared to unhindered analogs, while simultaneously increasing the lability of the

-bromine for specific substitution reactions.

Chemical Identity[1][3][5][6][7][8][9][10][11][12]

- IUPAC Name: **2-Bromo-2-methylbutanoyl bromide**[\[1\]](#)[\[5\]](#)
- Molecular Formula:
[\[1\]](#)[\[3\]](#)
- Molecular Weight: 243.92 g/mol [\[3\]](#)
- Key Structural Feature: The molecule possesses a chiral center at the C2 position, though it is typically synthesized and used as a racemate in bulk applications.

Retrosynthetic Logic

The most direct and atom-economical pathway to **2-Bromo-2-methylbutanoyl bromide** is the functionalization of the parent carboxylic acid, 2-methylbutyric acid. The transformation requires two distinct halogenation events:[\[6\]](#)

- Acyl Halogenation: Conversion of the carboxylic -OH to -Br.
- -Halogenation: Substitution of the
-proton with -Br.

The Hell-Volhard-Zelinsky (HVZ) reaction is the industry-standard protocol for this transformation. Unlike standard HVZ procedures where the final step involves hydrolysis to yield an

-bromo acid, this protocol is interrupted prior to the aqueous quench to isolate the acid bromide.

Part 2: Primary Synthesis Pathway (Modified Hell-Volhard-Zelinsky)

Mechanistic Pathway

The synthesis proceeds via the in situ generation of phosphorus tribromide (

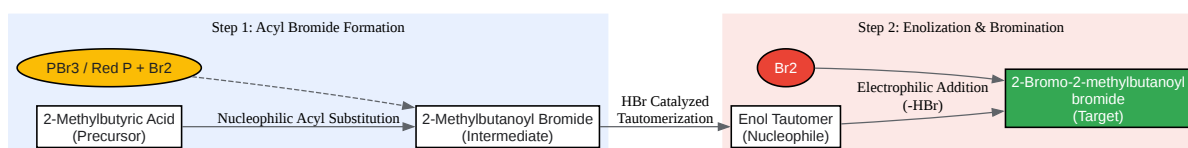
), which converts the carboxylic acid to the acid bromide. The acid bromide then undergoes acid-catalyzed enolization. The enol, being nucleophilic at the

-position, attacks molecular bromine to form the target molecule.

Critical Mechanistic Insight: The reaction rate is often limited by the enolization step. The presence of the

-methyl group in 2-methylbutyric acid provides steric hindrance, making the formation of the planar enol intermediate energetically more demanding than in linear substrates like butyric acid. Consequently, higher temperatures and prolonged reaction times are often required.

Visualization: Reaction Mechanism



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Figure 1: Mechanistic flow of the modified Hell-Volhard-Zelinsky reaction for generating

-bromo acid bromides.

Experimental Protocol

Safety Warning: This reaction generates copious amounts of hydrogen bromide (HBr) gas. It must be performed in a properly functioning fume hood with an acid gas scrubber. Bromine (

) is highly toxic and corrosive.

Reagents & Stoichiometry

Reagent	Role	Equiv.	Notes
2-Methylbutyric Acid	Substrate	1.0	Dry, water <0.1%
Red Phosphorus (P)	Catalyst/Reagent	0.15 - 0.20	Generates in situ
Bromine ()	Halogen Source	2.2 - 2.5	Excess required for both acyl and -bromination
Carbon Tetrachloride	Solvent (Optional)	N/A	Can be run neat (preferred for isolation)

Step-by-Step Procedure

- Setup: Equip a 3-neck round-bottom flask with a high-efficiency reflux condenser, a pressure-equalizing addition funnel, and a mechanical stirrer. Connect the top of the condenser to an HBr trap (e.g., NaOH solution).
- Charging: Under an inert atmosphere ()
or
(), introduce 2-methylbutyric acid (1.0 mol) and Red Phosphorus (0.15 mol).
- Initiation: Heat the mixture to ~60°C. Add the first portion of Bromine (approx. 10% of total volume) dropwise.
 - Observation: An exotherm and evolution of HBr gas indicate the formation of and initiation of the reaction.
- Addition: Once the reaction initiates, add the remaining Bromine dropwise over 2-3 hours.
 - Control: Maintain temperature at 70-80°C. If the reaction becomes too vigorous, pause addition.

- Completion: After addition, slowly raise the temperature to 100-110°C and reflux for 4-6 hours.
 - Note: The high temperature is critical to overcome the steric barrier of the -methyl group.
- Degassing: Cool the reaction mixture to 50°C and sparge with dry nitrogen for 30 minutes to remove residual HBr and excess .
- Isolation (Distillation): Replace the reflux condenser with a short-path distillation head. Perform vacuum distillation.
 - Target Fraction: Collect the fraction boiling at ~90-95°C at 15 mmHg (Note: Boiling points vary by pressure; theoretical atmospheric BP is ~190°C).

Part 3: Alternative Synthesis Pathway (Acyl Chloride Route)

For laboratories where handling elemental phosphorus is restricted, an alternative route utilizes 2-methylbutanoyl chloride.

Workflow

- Substrate: 2-methylbutanoyl chloride (commercially available or synthesized via).
- Reagent: Bromine () with catalytic HBr or a trace of .
- Process:
 - The acid chloride is heated to reflux.

- Bromine is added slowly.^[7]
- Constraint: Acid chlorides enolize less readily than acid bromides. A catalyst (often or trace) is frequently necessary to promote the reaction.
- Outcome: This yields the mixed halide (2-bromo-2-methylbutanoyl chloride) initially, which may undergo halogen exchange if excess HBr/Br₂ is present, but often results in a mixture. Therefore, the HVZ route (Part 2) is superior for obtaining the pure bromide.

Part 4: Critical Control Points & Data

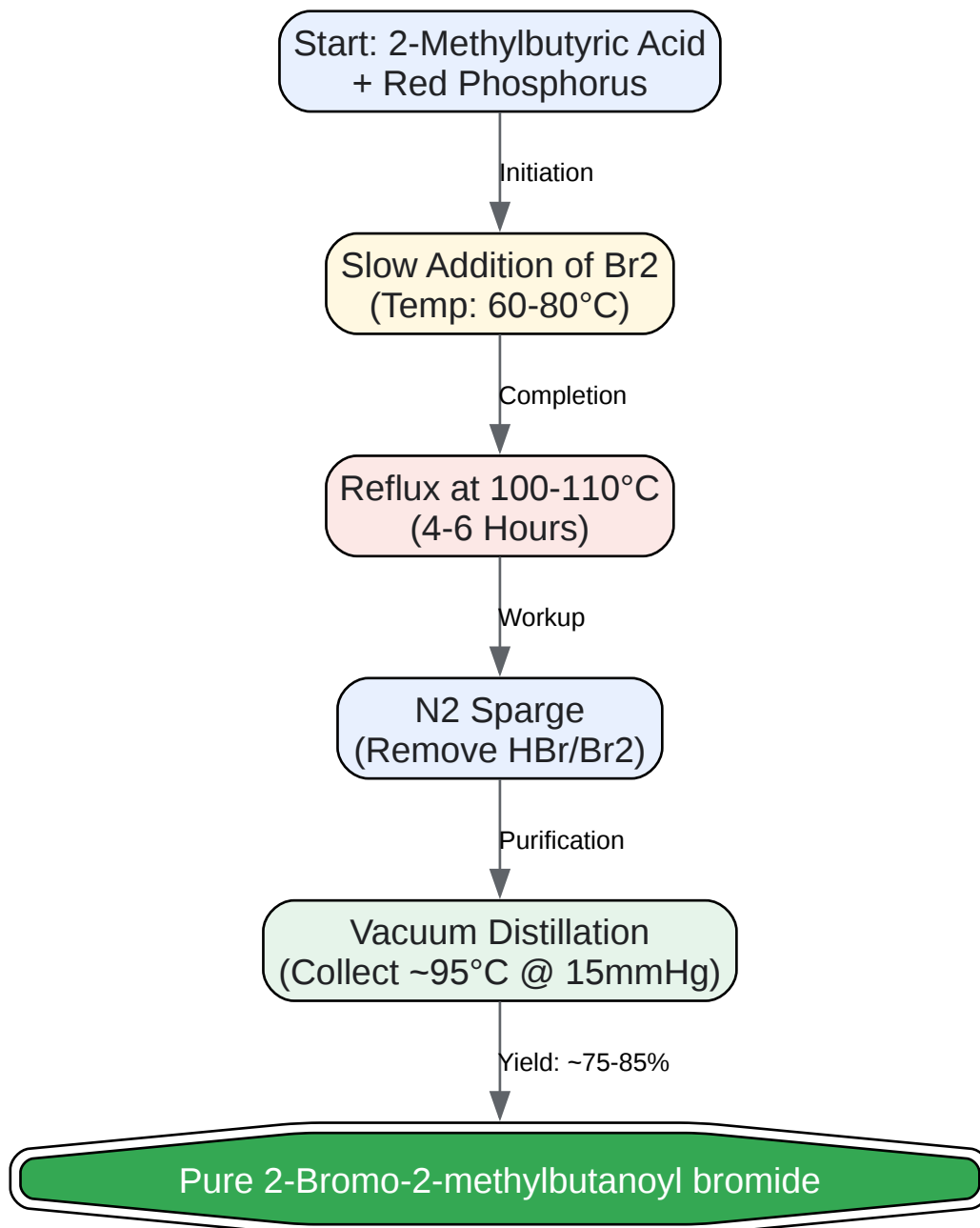
Process Parameters

Parameter	Specification	Reason
Moisture Content	< 0.05%	Water hydrolyzes the product to the acid immediately.
Temperature	100°C - 110°C	Required to drive enolization of the sterically hindered C2 center.
Pressure (Distillation)	< 20 mmHg	High thermal sensitivity; atmospheric distillation causes degradation/charring.

Physical Properties (Target Data)

- Appearance: Colorless to pale yellow fuming liquid.
- Density: ~1.81 g/mL at 25°C.
- Boiling Point: 190°C (760 mmHg) / ~70°C (10 mmHg).
- Refractive Index (): ~1.516.

Synthesis Workflow Diagram



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Figure 2: Operational workflow for the synthesis and isolation of the target acid bromide.

Part 5: References

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